

A Comprehensive Technical Guide to the Physicochemical Properties of Bis-PEG25-TFP Ester

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Compound of Interest

Compound Name: *Bis-PEG25-TFP ester*

Cat. No.: *B6352247*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, reactivity, and handling of **Bis-PEG25-TFP ester**, a homobifunctional crosslinking agent. This document is intended for researchers, scientists, and professionals in the field of drug development and bioconjugation, offering detailed information for the successful application of this reagent.

Core Physicochemical Properties

Bis-PEG25-TFP ester is a polyethylene glycol (PEG) linker featuring a tetrafluorophenyl (TFP) ester at both ends of a 25-unit discrete PEG (dPEG®) chain.^{[1][2]} This homobifunctional design allows for the crosslinking of molecules containing primary or secondary amines.^{[2][3]} The PEG chain enhances the solubility of conjugated molecules in aqueous solutions.^[1]

Quantitative data for **Bis-PEG25-TFP ester** are summarized in the table below for easy reference and comparison.

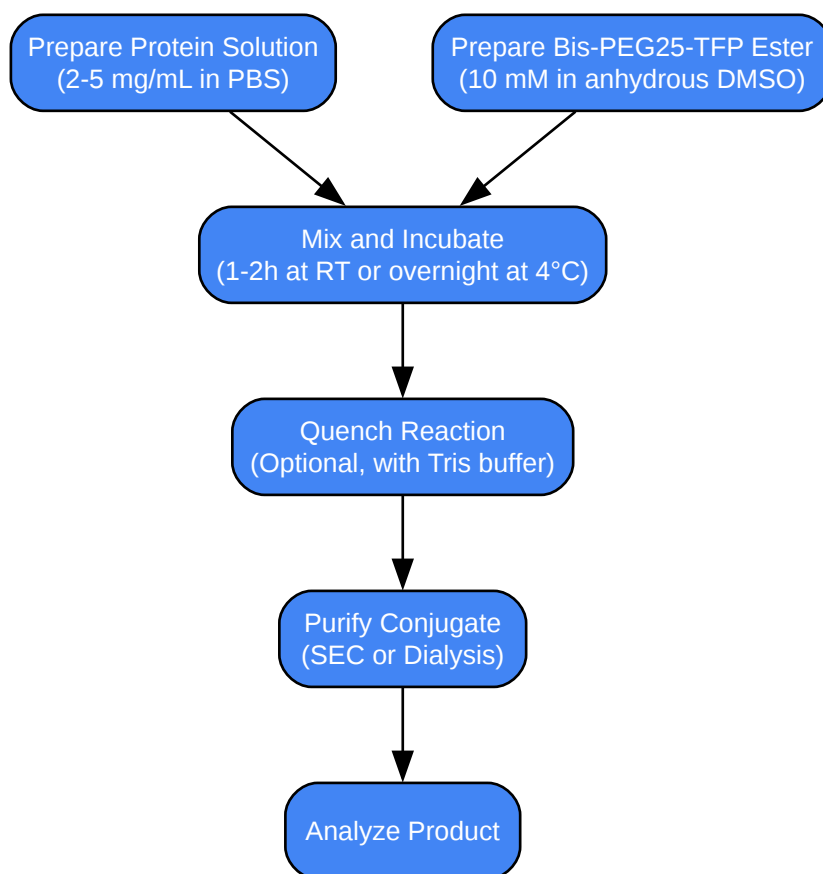
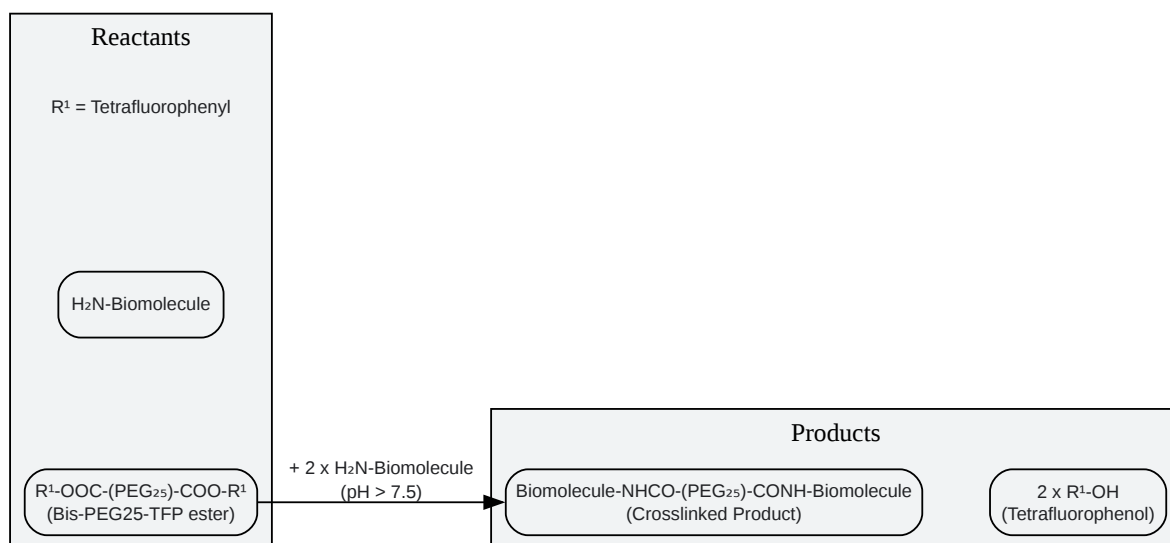
Property	Value	Source
Molecular Weight	1515.52 Da	
Chemical Formula	C ₆₆ H ₁₀₆ F ₈ O ₂₉	
CAS Number	2567199-52-2	
Purity	>95% or >98%	
Spacer Arm	79 atoms, 93.0 Å	
Appearance	White to off-white solid	
Solubility	Soluble in Methylene chloride, Acetonitrile, DMAC, DMSO	
Storage Conditions	-20°C, sealed under an inert atmosphere, protected from moisture	

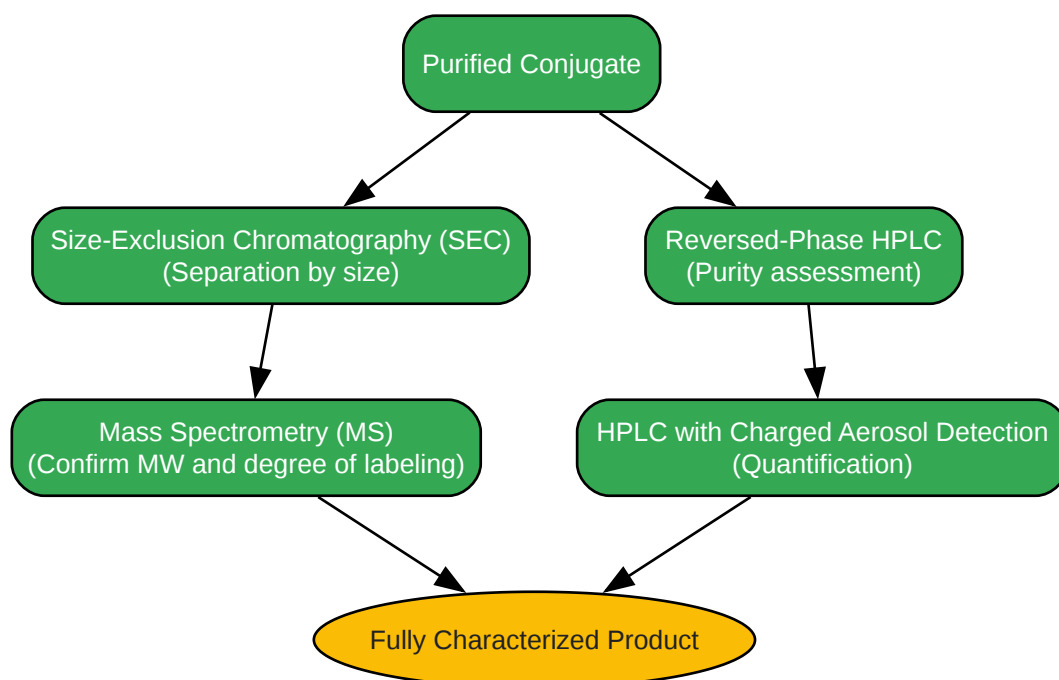
Reactivity and Stability

The terminal TFP esters of **Bis-PEG25-TFP ester** are reactive towards primary and secondary amine groups, forming stable amide bonds. This reaction is a nucleophilic acyl substitution where the amine attacks the carbonyl carbon of the TFP ester, leading to the release of 2,3,5,6-tetrafluorophenol.

TFP esters are noted to be more stable against hydrolysis compared to their N-hydroxysuccinimide (NHS) ester counterparts, which can lead to higher coupling efficiencies in aqueous buffers. The optimal pH for the reaction of TFP esters with amines is generally above 7.5.

Below is a diagram illustrating the reaction mechanism.





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References

- 1. Bis-PEG25-TFP ester, 2567199-52-2 | BroadPharm [broadpharm.com]
- 2. vectorlabs.com [vectorlabs.com]
- 3. vectorlabs.com [vectorlabs.com]
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